

Operational Guide: Handling & Safety Protocols for D-Altrose-1-13C

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Compound of Interest

Compound Name: D-Altrose-1-13C

CAS No.: 70849-27-3

Cat. No.: B583466

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Executive Summary & Risk Profile

D-Altrose-1-13C is a high-value, stable isotope-labeled monosaccharide used primarily as an internal standard in NMR spectroscopy and metabolic flux analysis. Unlike radiolabeled compounds (e.g.,

), **D-Altrose-1-13C** is non-radioactive and does not decay.

While the toxicological risks to the operator are low (comparable to standard glucose), the operational risk is high due to the reagent's cost and susceptibility to contamination. The primary safety objective is a bidirectional protective strategy:

- Operator Safety: Protection against particulate inhalation and potential allergic sensitization.
- Data Integrity: Protection of the isotope from keratin (skin proteins), RNases/DNases, and atmospheric moisture which can compromise Mass Spectrometry (MS) and NMR baselines.

Hazard Classification (GHS)[1]

- Signal Word: Warning (Precautionary)

- Hazard Statements: May cause respiratory irritation (H335) if inhaled as fine dust.
- Radioactivity: None.^[1] (Stable Isotope).^[1]^[2]

Personal Protective Equipment (PPE) Matrix

The following PPE standards are mandatory not only for OSHA compliance but to prevent biological contamination of the

source, which can lead to erroneous peaks in high-sensitivity MS applications.

PPE Component	Specification	Scientific Rationale (The "Why")
Hand Protection	Nitrile (4 mil minimum)	Crucial: Do NOT use Latex. Latex proteins can leach into samples, appearing as contaminant peaks in Mass Spectrometry. Nitrile provides an inert barrier against skin oils and enzymes.
Respiratory	N95 or P100 Mask	Prevents inhalation of fine particulates. More importantly, it prevents exhaled moisture and salivary enzymes from degrading the hygroscopic sugar during weighing.
Eye Protection	Chemical Splash Goggles	Standard ANSI Z87.1 compliance. Prevents ocular irritation from airborne sugar dust.[3]
Body Protection	Anti-Static Lab Coat	Synthetic fibers in standard clothes generate static, which can cause the lightweight powder to "jump" or disperse, leading to mass loss.
Footwear	Closed-toe, non-porous	Standard laboratory requirement to prevent dermal contact with spills.

Operational Workflow: Handling & Solubilization

Phase A: Environmental Preparation

- **Static Control:** Use an ionizing fan or anti-static gun on the balance area before opening the vial. Charged particles can result in significant loss of material during transfer.

- Atmosphere: If possible, handle in a low-humidity environment (<40% RH). D-Altrose is hygroscopic; moisture absorption alters the effective mass and isotopic concentration calculations.

Phase B: Weighing Protocol (The "Zero-Loss" Method)

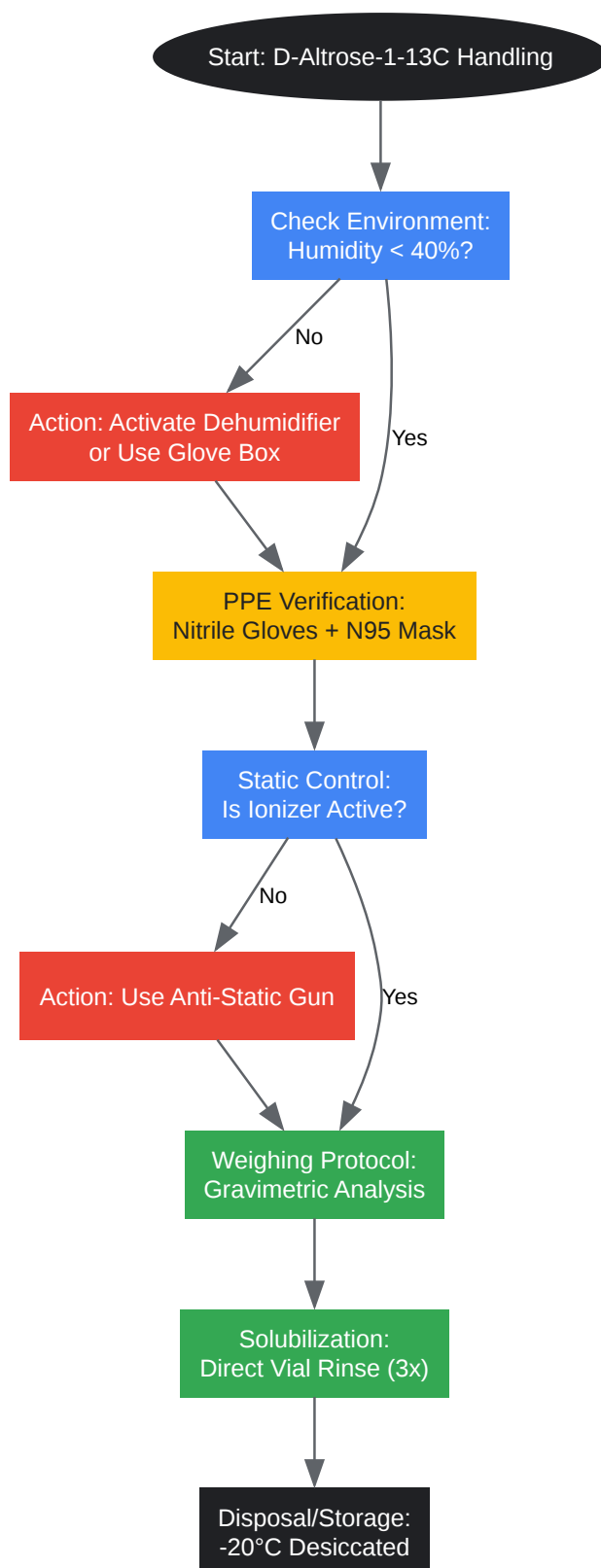
- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation.
- Taring: Place the receiving vessel (e.g., volumetric flask) on the analytical balance and tare.
- Transfer: Do not use a spatula directly in the stock vial if avoiding cross-contamination is critical. Instead, gently tap the stock vial to transfer powder, or use a disposable, anti-static weighing boat.
- Gravimetric Confirmation: Record the exact mass. Do not rely on the vendor's label mass for quantitative metabolic studies, as trace residual solvent may affect the net weight.

Phase C: Solubilization

- Solvent Choice: Use HPLC-grade water or deuterated solvents () for NMR.
- Rinsing: If the entire vial content is needed, introduce the solvent directly into the original shipping vial, vortex, and transfer. Repeat 3x to ensure 99.9% recovery of the isotope.

Visualized Workflow (Logic Map)

The following diagram outlines the decision-making process for safe handling and integrity preservation.



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Figure 1: Decision logic for environmental control and handling of stable isotope carbohydrates.

Disposal & Spill Management[7]

Waste Classification[8]

- Regulatory Status: Non-Hazardous Chemical Waste.
- Radioactive Waste:NO. Do not dispose of in radioactive waste streams (yellow bags/bins) as this incurs unnecessary disposal costs and regulatory confusion.

Disposal Protocol

- Aqueous Solutions: Dilute solutions (<1%) can often be disposed of via sanitary sewer with copious water, subject to local municipal regulations.
- Concentrated Stocks: Collect in a container labeled "Non-Hazardous Organic/Sugar Waste."
- Empty Vials: Triple rinse with water. Deface the label to remove chemical identification. Recycle glass or dispose of in sharps container.[4]

Spill Cleanup (Dry Powder)

- Do not sweep vigorously. This generates dust.
- Method: Cover the spill with a damp paper towel (water-moistened) to solubilize the sugar locally.
- Wipe: Wipe up the damp material.
- Clean: Clean the surface with 70% Ethanol to remove sticky residue.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 5793, D-Altrose. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)

- University of Pittsburgh. Specific Instruction for Isotope Research Waste (Distinction between Stable and Radioactive). Retrieved from [\[Link\]](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [edvotek.com](https://www.edvotek.com) [[edvotek.com](https://www.edvotek.com)]
- 4. Specific Instruction for Isotope Research Waste | Radiation Safety | University of Pittsburgh [radsafe.pitt.edu]
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